

3-(4-(Methylthio)phenyl)propanoic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-(4-(Methylthio)phenyl)propanoic acid

Cat. No.: B156610

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An In-depth Technical Guide to the Material Safety Data Sheet for **3-(4-(Methylthio)phenyl)propanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-(4-(Methylthio)phenyl)propanoic acid** (CAS Number: 138485-81-1). The information is compiled and presented to meet the needs of professionals in research and drug development, emphasizing safe handling, storage, and emergency procedures.

Chemical Identification and Physical Properties

3-(4-(Methylthio)phenyl)propanoic acid is a carboxylic acid and thioether. It is important to be familiar with its chemical identity and physical characteristics to ensure proper handling and use in a laboratory setting.


Identifier	Value	Source
Chemical Name	3-(4-(Methylthio)phenyl)propanoic acid	[1]
Synonyms	Benzenepropanoic acid, 4-(methylthio)-; 3-(4-methylsulfanylphenyl)propanoic Acid; 3-(4-Methylthiophenyl)propionic acid	[1]
CAS Number	138485-81-1	[1][2]
Molecular Formula	C10H12O2S	[2][3]
Molecular Weight	196.27 g/mol	[2][3]
Appearance	White to off-white solid, light yellow powder	[1][4]
Melting Point	67-71 °C	
Solubility	No data available	
Vapor Pressure	1.86E-05 mmHg at 25°C (Predicted)	[1]


Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Researchers must understand these hazards to implement appropriate safety measures.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

GHS Pictograms:

 alt text

 alt text

Signal Word: Danger

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following are general guidelines; always seek medical attention after exposure.

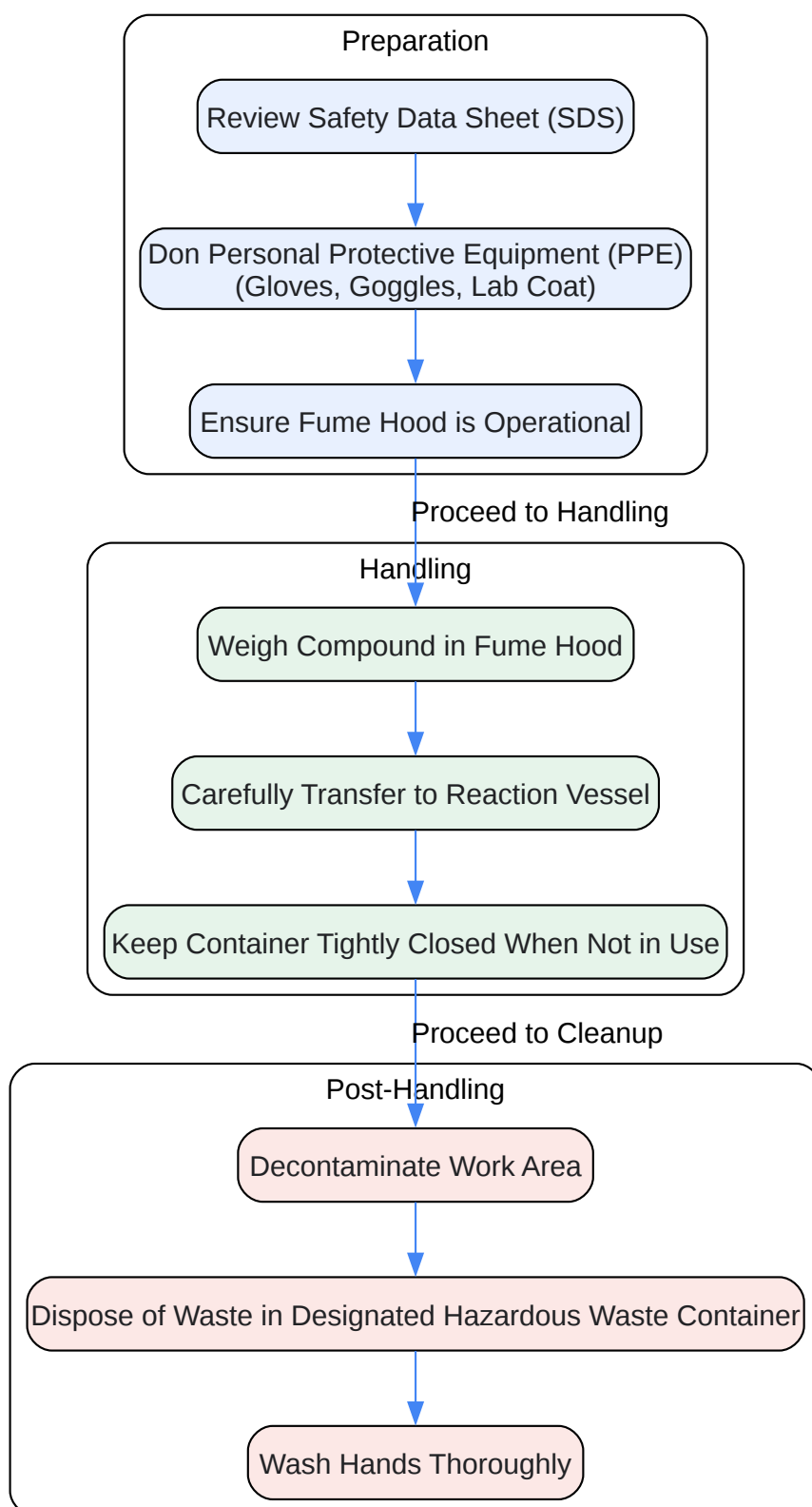
Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.

Handling and Storage

Proper handling and storage procedures are essential to minimize risk of exposure and maintain the chemical's integrity.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **3-(4-(Methylthio)phenyl)propanoic acid** in a laboratory setting.



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Caption: Standard laboratory workflow for handling **3-(4-(Methylthio)phenyl)propanoic acid**.

Storage Recommendations

- Store in a tightly closed container.[\[4\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[4\]](#)
- Keep away from sources of ignition.[\[5\]](#)
- The storage area should be designated for toxic and corrosive materials.[\[5\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for preventing exposure.

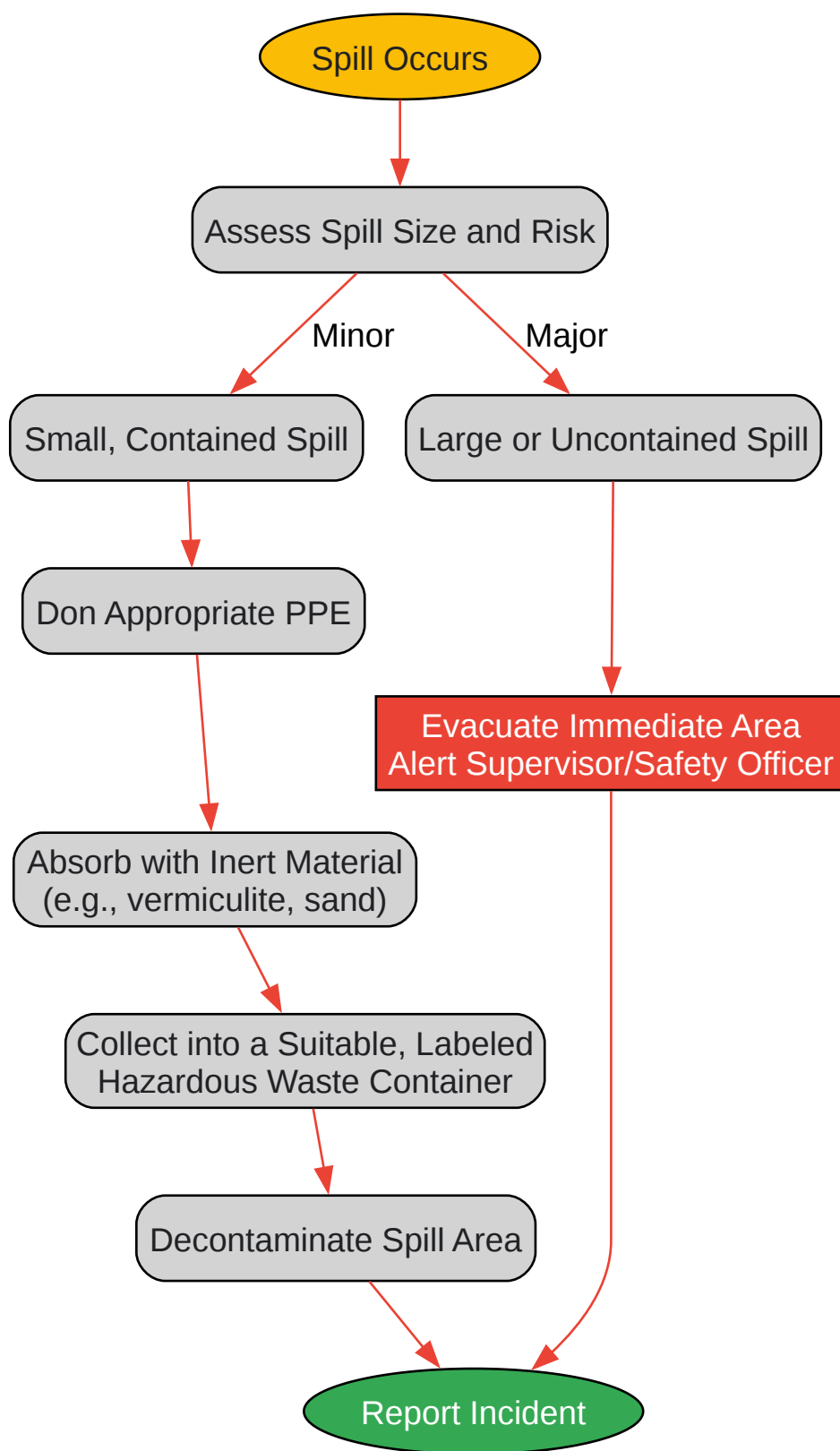
Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably under a chemical fume hood. [5] Facilities should be equipped with an eyewash station and a safety shower. [4]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) is recommended. [6]

Spill and Emergency Procedures

A clear protocol for spills and emergencies is necessary to ensure a rapid and effective response.

Spill Response Logical Flow

This diagram illustrates the decision-making process in the event of a chemical spill.



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Caption: Decision-making flowchart for responding to a chemical spill.

General Spill Cleanup:

- Evacuate unnecessary personnel from the area.[\[5\]](#)
- Ensure adequate ventilation.
- Vacuum or sweep up material and place it into a suitable disposal container.[\[4\]](#)
- Avoid generating dusty conditions.[\[4\]](#)
- Clean the spill area thoroughly.

Toxicological Information

The toxicological properties of this substance have not been fully investigated.[\[4\]](#) The available information indicates significant potential for harm.

- Acute Toxicity: Toxic if swallowed.[\[3\]](#)
- Skin Irritation: Causes skin irritation.[\[3\]](#)
- Eye Damage: Causes serious eye damage.[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#) The respiratory system is a target organ.
- Chronic Effects: No information found.[\[4\]](#)
- Carcinogenicity: Not classified as a carcinogen by ACGIH, IARC, NTP, or OSHA.[\[7\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Dispose of this chemical and its container at a licensed hazardous-waste disposal plant.
- Do not allow the product to enter drains.

- Offer surplus and non-recyclable solutions to a licensed disposal company.[7]

This guide is intended to provide essential safety information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any new or modified procedure involving this chemical. Always refer to the most current and complete Safety Data Sheet provided by the supplier.

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